

Spectroscopic Analysis of Dilinoleic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dilinoleic acid*

CAS No.: *47818-40-6*

Cat. No.: *B12795762*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dilinoleic acid, a C36 dicarboxylic acid formed from the dimerization of linoleic acid, is a versatile chemical entity with growing applications in various fields, including the synthesis of polyamides, polyesters, and as an emollient in cosmetics. A thorough understanding of its structural characteristics is paramount for its effective utilization and for quality control in its production. This technical guide provides a comprehensive overview of the spectroscopic techniques used to analyze **dilinoleic acid**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS). This document details experimental protocols, presents key spectral data, and illustrates analytical workflows.

Data Presentation

The spectroscopic data for **dilinoleic acid**, primarily derived from its incorporation into copolymers, are summarized below. It is important to note that the exact chemical shifts and absorption bands for pure **dilinoleic acid** may vary slightly.

Table 1: ^1H NMR Spectral Data for Dilinoleic Acid**Moieties**

Protons	Chemical Shift (δ , ppm)	Multiplicity
Terminal methyl protons	~ 0.85	Multiplet
Methylene protons ($-\text{CH}_2-$)	~ 1.25	Multiplet
Methine protons ($-\text{CH}-$)	~ 1.61	Pentet
Protons adjacent to ester bond	~ 2.32	Triplet

Table 2: ^{13}C NMR Spectral Data for Dilinoleic Acid**Moieties**

Carbon Atom	Chemical Shift (δ , ppm)
Terminal methyl carbon	~ 14.3
Aliphatic methylene carbons	22.7 - 31.9
Methylene carbons adjacent to ester bond	~ 28.5
Methine carbons	~ 34.0
Carbonyl carbon	~ 173.8

Table 3: FT-IR Spectral Data for Dilinoleic Acid and its Derivatives

Functional Group	Absorption Range (cm ⁻¹)	Vibration Mode
C-H (alkane)	2920 - 2921	Stretching
C-H (alkane)	2852 - 2855	Stretching
C=O (carboxylic acid/ester)	1710 - 1739	Stretching
N-H (amide, if applicable)	~ 1649	Bending
C-O-C (ester)	1143 - 1152	Stretching
C-N (amide, if applicable)	~ 1244	Stretching

Table 4: Mass Spectrometry Data for Dilinoleic Acid

Property	Value	Source
Molecular Formula	C ₃₆ H ₆₄ O ₄	--INVALID-LINK--
Molecular Weight	560.9 g/mol	--INVALID-LINK--
Monoisotopic Mass	560.48046052 Da	--INVALID-LINK--

Note: Detailed fragmentation patterns for pure **dilinoleic acid** are not readily available in the public domain. Analysis would likely proceed via electrospray ionization (ESI) in negative mode, with expected fragmentation around the carboxylic acid groups and the hydrocarbon backbone.

Experimental Protocols

Detailed experimental protocols are crucial for obtaining high-quality, reproducible spectroscopic data. The following are generalized methodologies for the analysis of **dilinoleic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the carbon-hydrogen framework of **dilinoleic acid**.

Methodology:

- Sample Preparation:

- Dissolve 5-10 mg of high-purity **dilinoleic acid** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d (CDCl_3) or Dimethyl Sulfoxide-d₆ (DMSO-d_6)).
- Ensure complete dissolution by gentle vortexing or sonication.
- Transfer the solution to a 5 mm NMR tube.
- Instrument Parameters (^1H NMR):
 - Spectrometer: 400 MHz or higher field strength.
 - Pulse Program: Standard single-pulse experiment.
 - Number of Scans: 16-64.
 - Relaxation Delay: 1-2 seconds.
 - Spectral Width: 0-15 ppm.
 - Temperature: 298 K.
- Instrument Parameters (^{13}C NMR):
 - Spectrometer: 100 MHz or higher.
 - Pulse Program: Proton-decoupled pulse program.
 - Number of Scans: ≥ 1024 (due to the low natural abundance of ^{13}C).
 - Relaxation Delay: 2-5 seconds.
 - Spectral Width: 0-200 ppm.
 - Temperature: 298 K.
- Data Processing:
 - Apply Fourier transform to the Free Induction Decay (FID).

- Phase the spectrum and calibrate it using the residual solvent peak as a reference.
- Integrate the peaks in the ^1H NMR spectrum to determine proton ratios.
- Analyze chemical shifts, multiplicities, and coupling constants to assign signals to specific protons and carbons.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in **dilinoleic acid**.

Methodology:

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Ensure the ATR crystal is clean.
 - Place a small amount of the **dilinoleic acid** sample directly onto the crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Instrument Parameters:
 - Spectral Range: $4000\text{--}400\text{ cm}^{-1}$.
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Data Processing:
 - Collect the spectrum and perform a background correction.
 - Identify the characteristic absorption bands and assign them to the corresponding functional groups (e.g., O-H stretch of the carboxylic acid, C=O stretch, C-H stretches).

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **dilinoleic acid**.

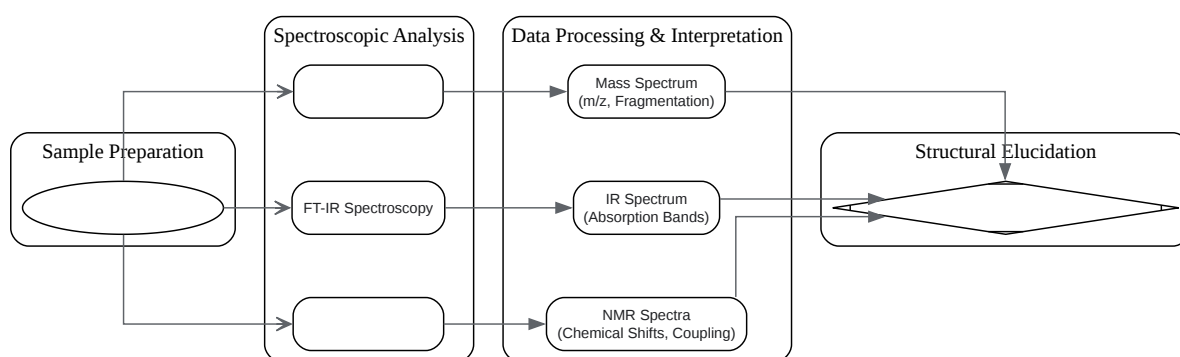
Methodology:

- Sample Preparation:
 - Prepare a dilute solution of **dilinoleic acid** in a suitable solvent such as methanol or acetonitrile.
- Instrument Parameters (Electrospray Ionization - ESI):
 - Ionization Mode: Negative ion mode is typically preferred for carboxylic acids.
 - Mass Analyzer: Time-of-Flight (TOF) or Orbitrap for high-resolution mass accuracy.
 - Capillary Voltage: ~3-4 kV.
 - Drying Gas Flow and Temperature: Optimize for the specific instrument and solvent.
 - Mass Range: Scan a range appropriate for the expected molecular ion ($m/z \sim 559$ for $[M-H]^-$).
- Tandem Mass Spectrometry (MS/MS):
 - Select the $[M-H]^-$ ion of **dilinoleic acid** for collision-induced dissociation (CID).
 - Vary the collision energy to induce fragmentation and obtain a characteristic fragmentation pattern.
- Data Processing:
 - Determine the accurate mass of the molecular ion to confirm the elemental composition.
 - Analyze the fragmentation pattern to deduce structural information about the molecule.

Mandatory Visualization

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **dilinoleic acid**.

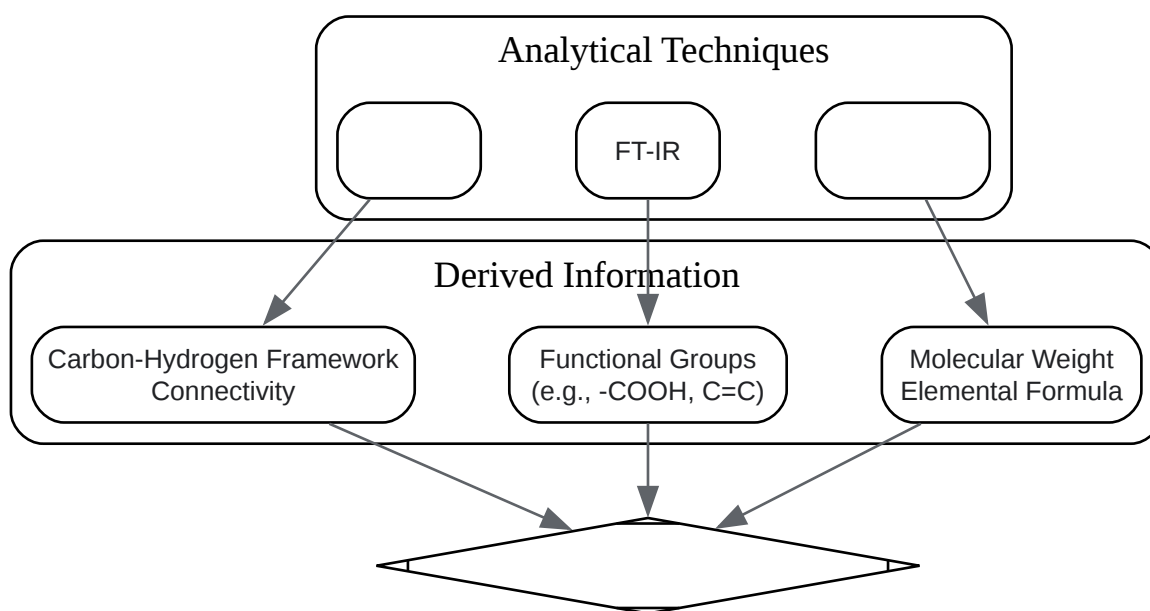


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Caption: General workflow for the spectroscopic analysis of **dilinoleic acid**.

Logical Relationship of Spectroscopic Data

This diagram shows how the information from each spectroscopic technique contributes to the overall structural elucidation of **dilinoleic acid**.



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Caption: Logical relationship of data from different spectroscopic techniques.

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